

A Technical Comparison of Ku Band Mixers: CMD178 in Focus

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Compound of Interest

Compound Name: CMD178

Cat. No.: B12422540

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For researchers, scientists, and professionals in drug development utilizing Ku band frequencies, the selection of a high-performance mixer is critical for maintaining signal integrity. This guide provides an objective comparison of the Qorvo **CMD178**, a popular Ku band gallium arsenide (GaAs) monolithic microwave integrated circuit (MMIC) double-balanced mixer, with other viable alternatives in the market. This comparison is supported by experimental data and detailed methodologies to assist in making an informed decision for your specific application.

Performance Comparison of Ku Band Mixers

The following table summarizes the key performance metrics of the Qorvo **CMD178C3**, a packaged version of the **CMD178** die, against the Analog Devices HMC557A and the Marki Microwave MM1-1240S. These devices were selected for their overlapping operational frequencies and common use in Ku band applications.

Feature	Qorvo CMD178C3	Analog Devices HMC557A	Marki Microwave MM1-1240S
RF/LO Frequency Range	11 - 21 GHz	2.5 - 7.0 GHz (usable in Ku band)	12 - 40 GHz
IF Frequency Range	DC - 6 GHz	DC - 3 GHz	DC - 12 GHz
Typical Conversion Loss	6 dB	8 dB	8 - 16 dB[1]
LO to RF Isolation	45 dB	50 dB[2]	43 dB[1][3]
LO to IF Isolation	45 dB	35 dB[2]	Not Specified
RF to IF Isolation	26 dB	Not Specified	Not Specified
Input IP3	16 dBm	18 dBm[2]	25 dBm[1][3]
LO Drive Power	+9 to +25 dBm	+15 dBm (typical)	+18 to +23 dBm[1]
Package Type	3x3 mm SMT	24-terminal LCC	Connectorized or Chip

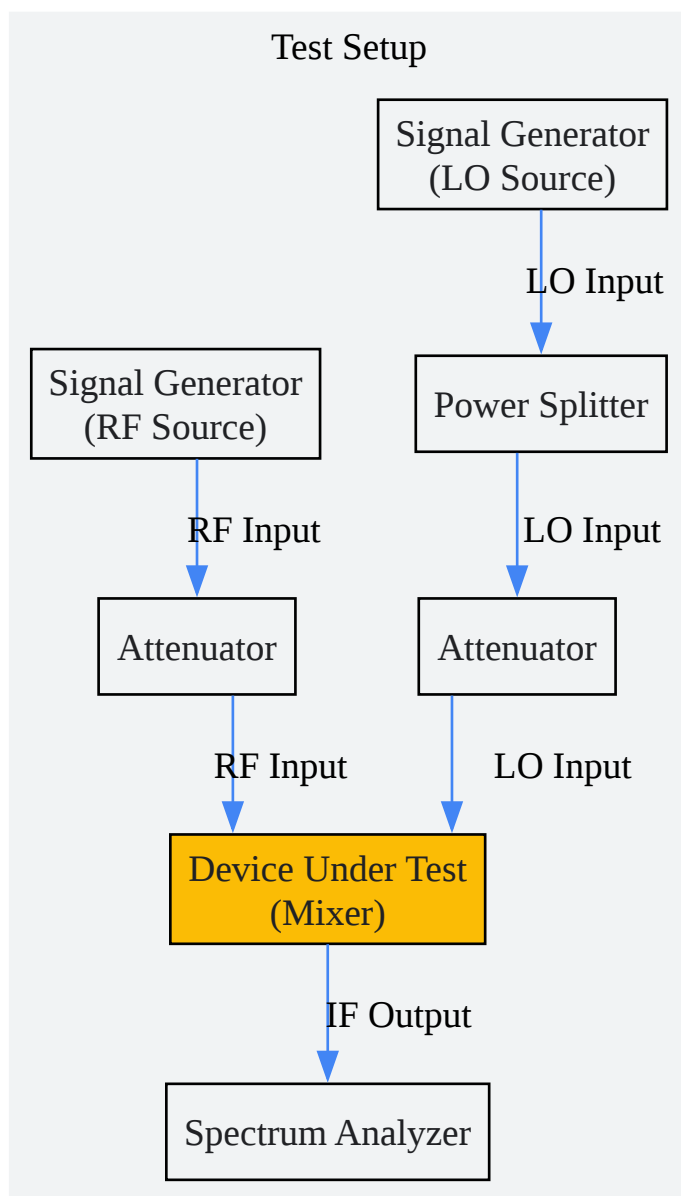
Experimental Protocols

To ensure a comprehensive understanding of the performance metrics, the following are detailed methodologies for key experiments.

Conversion Loss Measurement

Conversion loss is a measure of the efficiency of the mixer in converting the RF input signal to the IF output signal. It is defined as the ratio of the RF input power to the IF output power.

Experimental Workflow:



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Caption: A typical setup for measuring mixer conversion loss.

Procedure:

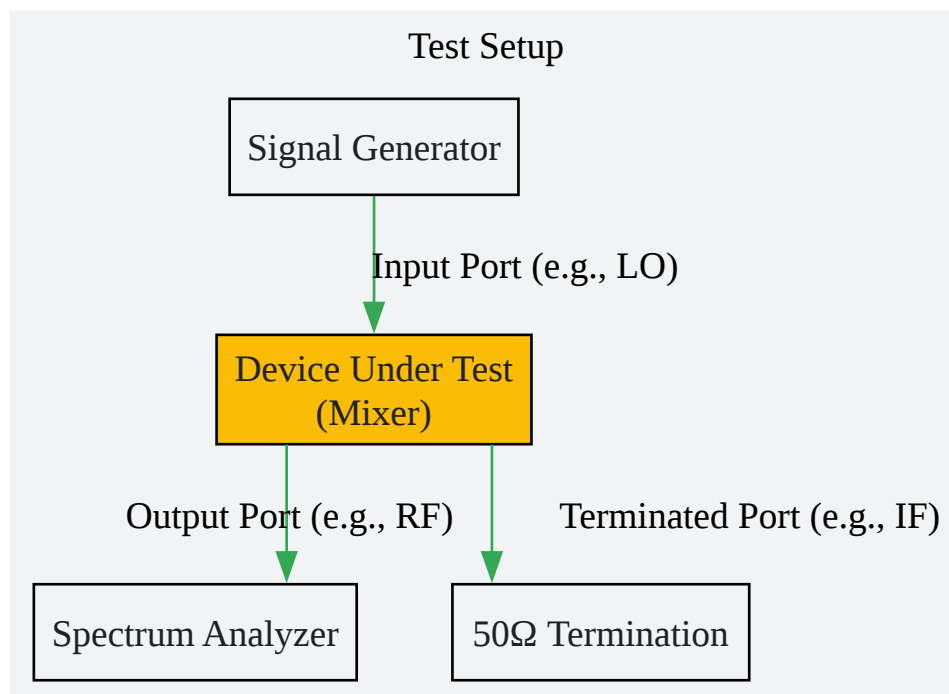
- **Setup and Calibration:** Configure the test setup as shown in the diagram above. Calibrate the spectrum analyzer and signal generators to ensure accurate power level readings.

- **Signal Application:** Apply a known RF signal at a specific frequency and power level to the RF port of the mixer. Simultaneously, apply a stable LO signal at the desired frequency and power level to the LO port.
- **IF Measurement:** Measure the power of the resulting IF signal at the output of the mixer using the spectrum analyzer.
- **Calculation:** The conversion loss in dB is calculated as: $\text{Conversion Loss (dB)} = \text{RF Input Power (dBm)} - \text{IF Output Power (dBm)}$.

Isolation Measurement

Isolation in a mixer refers to the amount of power leakage between its ports. High isolation is desirable to prevent unwanted signals from interfering with the desired output.

Experimental Workflow:



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Caption: A generalized setup for measuring mixer port-to-port isolation.

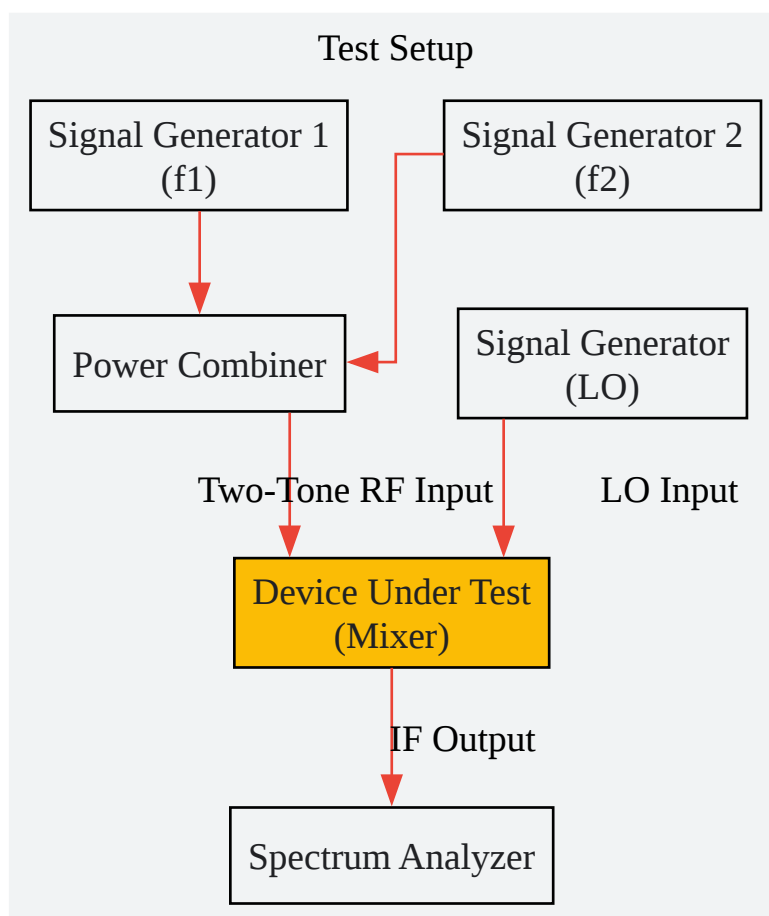
Procedure:

- LO to RF Isolation:
 - Apply a known LO signal to the LO port.
 - Terminate the IF port with a 50-ohm load.
 - Measure the power of the leaked LO signal at the RF port using a spectrum analyzer.
 - The isolation is the difference between the input LO power and the measured power at the RF port.
- LO to IF Isolation:
 - Apply a known LO signal to the LO port.
 - Terminate the RF port with a 50-ohm load.
 - Measure the power of the leaked LO signal at the IF port.
 - The isolation is the difference between the input LO power and the measured power at the IF port.
- RF to IF Isolation:
 - Apply a known RF signal to the RF port.
 - Terminate the LO port with a 50-ohm load.
 - Measure the power of the leaked RF signal at the IF port.
 - The isolation is the difference between the input RF power and the measured power at the IF port.

Third-Order Intercept Point (IP3) Measurement

The third-order intercept point is a measure of a mixer's linearity. A higher IP3 indicates better linearity and less distortion of the output signal.

Experimental Workflow:



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Caption: A setup for two-tone third-order intercept point (IP3) measurement.

Procedure:

- **Signal Application:** Apply two closely spaced RF signals (f_1 and f_2) of equal power to the RF port of the mixer through a power combiner. Simultaneously, apply the LO signal.
- **IMD Product Measurement:** At the IF output, observe the fundamental tones and the third-order intermodulation distortion (IMD3) products at frequencies of $2f_1 - f_2$ and $2f_2 - f_1$ (after down-conversion). Measure the power of the fundamental tones and the IMD3 products.

- Power Sweep and Extrapolation: Vary the input power of the two RF tones and record the corresponding output power of the fundamental and IMD3 products.
- Calculation: The output IP3 (OIP3) is the point where the extrapolated power of the fundamental tone and the IMD3 product intersect. The input IP3 (IIP3) is then calculated by subtracting the conversion gain from the OIP3.

Conclusion

The Qorvo **CMD178C3** offers a balanced performance with low conversion loss and high isolation, making it a strong candidate for a wide range of Ku band applications. The Analog Devices HMC557A, while having a lower specified frequency range, can be a cost-effective option for applications at the lower end of the Ku band. The Marki Microwave MM1-1240S stands out for its exceptionally wide bandwidth and high linearity (IP3), suiting it for demanding applications that require performance over a broad frequency spectrum. The choice of the optimal mixer will ultimately depend on the specific requirements of the application, including frequency range, linearity, and cost. The experimental protocols provided in this guide offer a framework for in-house evaluation and verification of these critical performance parameters.

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References

- 1. rf-design.co.za [rf-design.co.za]
- 2. rfwireless-world.com [rfwireless-world.com]
- 3. apctech.com [apctech.com]
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